

Essential Safety and Disposal Guidance for ZINC13466751

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Compound of Interest

Compound Name: ZINC13466751

Cat. No.: B15578741

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Disclaimer: A specific Safety Data Sheet (SDS) for **ZINC13466751**, identified as N-(3-methoxyphenyl)-N'-phenylurea, is not readily available. The following procedural guidance is based on the safety profiles of structurally similar urea-based compounds and established best practices for handling laboratory chemicals with unknown comprehensive toxicity data. Researchers must conduct a thorough risk assessment before handling this compound and consult with their institution's environmental health and safety (EHS) department for specific disposal requirements.

Core Safety and Handling Precautions

Before commencing any work with **ZINC13466751**, ensure that a well-ventilated area, such as a chemical fume hood, is utilized.^[1] Personal protective equipment (PPE) is mandatory to prevent exposure. This includes, but is not limited to, chemical safety goggles or a face shield, nitrile rubber gloves, and a fully-buttoned laboratory coat.^[1] Avoid the formation of dust and prevent contact with skin, eyes, and clothing.^{[2][3]} Do not eat, drink, or smoke in areas where this chemical is handled or stored.^{[4][5]}

Immediate First Aid Measures

In the event of accidental exposure, the following first aid protocols should be followed:

- **Inhalation:** Move the individual to fresh air. If breathing is difficult or ceases, provide artificial respiration and seek immediate medical attention.^[1]

- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[2] Remove contaminated clothing and wash it before reuse.[4] If irritation persists, seek medical attention.
- Eye Contact: Rinse cautiously with water for several minutes, holding the eyelids open.[2] If contact lenses are present, remove them if it is safe to do so. Continue rinsing and seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[6]

Quantitative Data on Structurally Similar Compounds

The following table summarizes key physical and chemical properties of a structurally related compound, 4-Methoxyphenylurea. This data is provided for informational purposes to offer a general understanding of the expected properties of urea-based compounds.

Property	Value
Physical State	Solid[2]
Appearance	White[2]
Melting Point	165 - 168 °C / 329 - 334.4 °F[2]
Molecular Formula	C8 H10 N2 O2[2]
Molecular Weight	166.18[2]

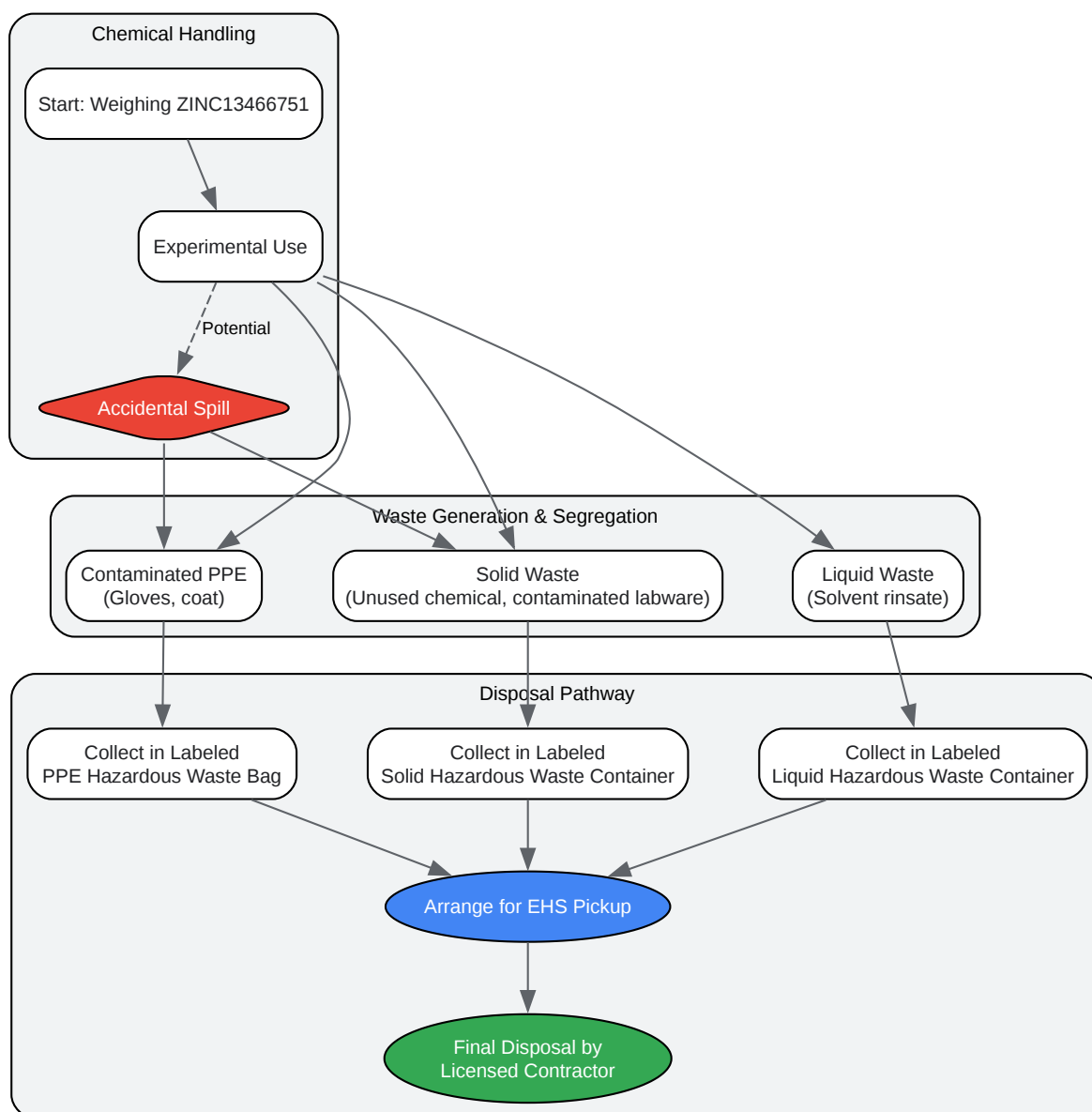
Step-by-Step Disposal Protocol

Given the absence of a specific SDS, **ZINC13466751** and any materials contaminated with it must be treated as hazardous waste. Adherence to local, state, and federal regulations is paramount.

- Waste Segregation:

- Collect all solid waste, including residual **ZINC13466751** and any contaminated disposable labware (e.g., weigh boats, pipette tips), in a dedicated, clearly labeled hazardous waste container.
- Liquid waste, such as rinsate from cleaning contaminated glassware, should be collected in a separate, labeled hazardous waste container for liquids.
- Container Management:
 - Ensure all waste containers are made of compatible materials, are in good condition, and are kept securely closed when not in use.
 - Label containers with "Hazardous Waste" and the full chemical name: "N-(3-methoxyphenyl)-N'-phenylurea (**ZINC13466751**)".
- Decontamination of Reusable Equipment:
 - Triple rinse any contaminated reusable glassware or equipment with a suitable solvent (e.g., ethanol or acetone), collecting all rinsate as hazardous liquid waste.
- Disposal of Contaminated PPE:
 - Contaminated gloves, lab coats, and other disposable PPE should be collected in a designated hazardous waste bag and disposed of according to institutional protocols.^[1]
- Final Disposal:
 - Arrange for the pickup and disposal of all hazardous waste through your institution's EHS department or a licensed hazardous waste disposal contractor. Do not dispose of this chemical down the drain or in regular trash.^[6]

Experimental Workflow & Disposal Pathway



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Caption: Workflow for the proper handling and disposal of **ZINC13466751**.

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